

Summary of Hazard and Disposal Information

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Compound of Interest

Compound Name: Lesinurad
CAS No.: 1890222-25-9
Cat. No.: B10764080

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The following table summarizes key quantitative and qualitative data from safety data sheets (SDS) regarding **lesinurad**.

Hazard Category	GHS Classification	Precautionary Statement / Disposal Guideline
Acute Oral Toxicity	Category 4	H302: Harmful if swallowed.[1] [2][3]
Effects on or via Lactation	-	H362: May cause harm to breast-fed children.[1]
Hazard to the Aquatic Environment (Acute)	Category 1	H400: Very toxic to aquatic life. [1]
Hazard to the Aquatic Environment (Chronic)	Category 1	H410: Very toxic to aquatic life with long lasting effects.[1][2]
Primary Disposal Route	-	P501: Dispose of contents/container to an approved incineration plant.[1] [2][3]
Environmental Precautions	-	P273: Avoid release to the environment.[1][2]
Spill Management	-	P391: Collect spillage.[1][2]

Step-by-Step Disposal Protocol for Lesinurad

This protocol outlines the necessary steps for the safe handling and disposal of **lesinurad** in a laboratory or clinical research setting.

1. Regulatory Assessment and Classification:

- Consult Institutional EHS: Before disposal, contact your institution's Environmental Health and Safety (EHS) department to determine if **lesinurad** is classified as a hazardous waste under the Resource Conservation and Recovery Act (RCRA) or other local regulations.[4][5] While one safety data sheet indicates the discarded product is not considered a "hazardous waste" under RCRA 40 CFR 261, this can vary based on formulation and local interpretation.
[1]

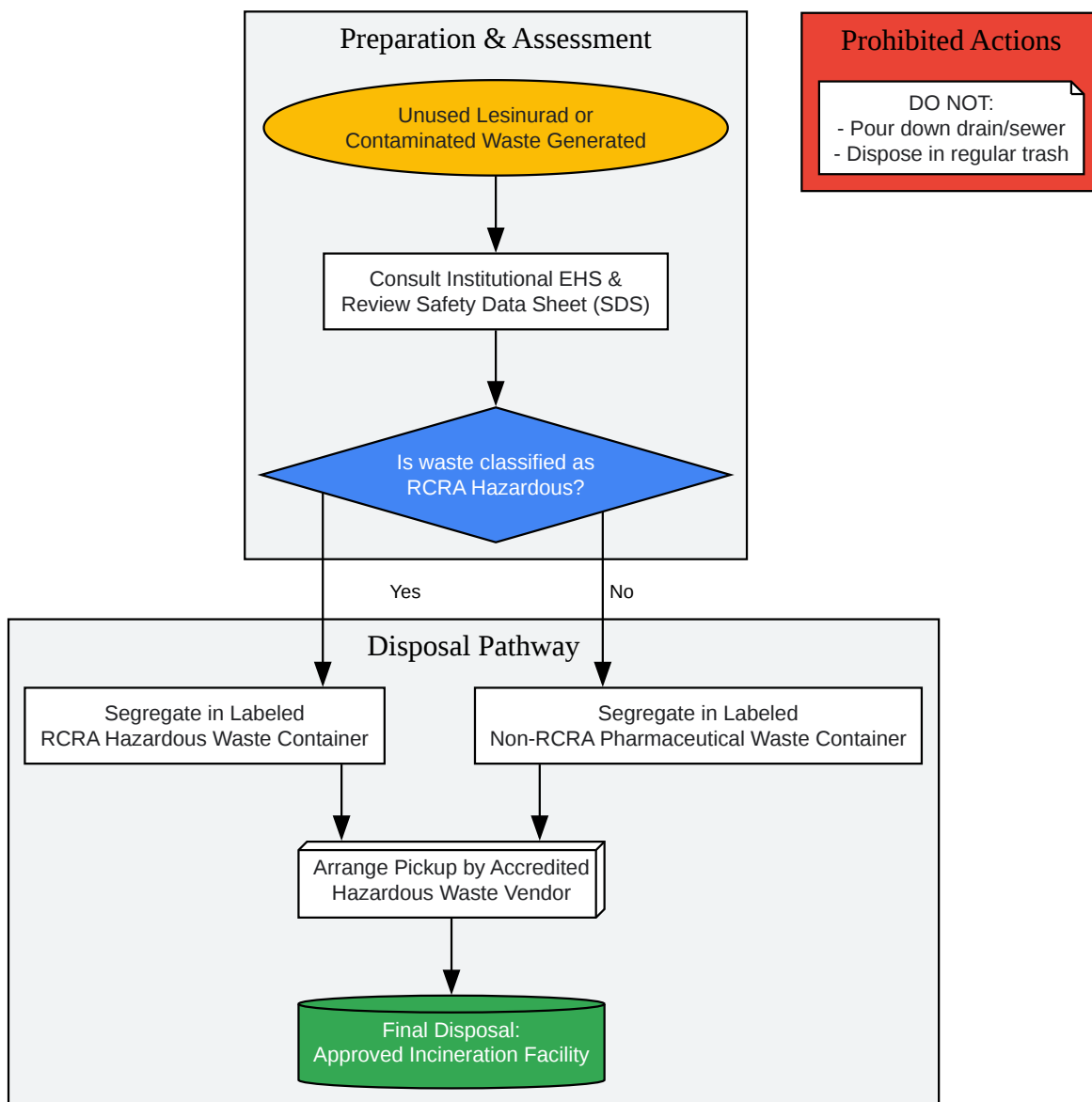
- Review Safety Data Sheet (SDS): Always review the most current SDS for **lesinurad** and any formulations containing it. The SDS provides specific hazard information and disposal recommendations.[\[1\]](#)[\[2\]](#)[\[3\]](#)
2. Personal Protective Equipment (PPE) and Handling:
- Standard PPE: Wear appropriate personal protective equipment, including gloves and safety glasses, when handling **lesinurad**.
 - Avoid Dust Generation: When handling solid forms, avoid creating dust.[\[1\]](#)
 - Hygiene: Wash hands thoroughly after handling the compound.[\[1\]](#)[\[2\]](#)[\[3\]](#)
3. Primary Disposal Method: Accredited Incineration:
- Segregate Waste: Designate a specific, clearly labeled waste container for **lesinurad** and any materials contaminated with it (e.g., weighing boats, contaminated PPE).
 - Professional Disposal: The recommended disposal method is incineration operated by an accredited disposal contractor.[\[1\]](#) Arrange for pickup and disposal through your institution's EHS-approved hazardous waste vendor.[\[4\]](#)
 - Prohibited Disposal: Never pour **lesinurad** waste, even in small quantities, down drains, sewers, or into water courses due to its high aquatic toxicity.[\[1\]](#)
4. Spill Management Protocol:
- Containment: Prevent the spill from spreading and entering drains, sewers, or watercourses.[\[1\]](#)
 - Cleanup: For solid spills, avoid dust generation. Carefully transfer the spilled material into a suitable, labeled container for disposal.[\[1\]](#)
 - Decontamination: Wash the spillage area with water. Collect the cleaning materials and water for proper disposal as hazardous waste.[\[1\]](#)
 - Reporting: Report the spill to your EHS department in accordance with institutional policy.

5. Empty Container Disposal:

- Residue Hazard: Empty containers will retain product residue and should be treated as hazardous. Observe all hazard precautions on the label.^[1]
- Disposal: Dispose of empty containers through the same accredited incineration service used for the chemical waste. Do not place in regular trash unless explicitly permitted by EHS after thorough decontamination.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **lesinurad** in a professional setting.



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Caption: Logical workflow for the safe disposal of **lesinurad** waste.

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